

4-Acetoxybenzoic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Acetoxybenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core basic properties of **4-Acetoxybenzoic acid**, a derivative of the naturally occurring phenolic compound, p-coumaric acid. This document consolidates essential physicochemical data, outlines experimental protocols for its synthesis and purification, and explores its biological activities and potential mechanisms of action, making it a valuable resource for professionals in research and drug development.

Core Physicochemical Properties

4-Acetoxybenzoic acid, also known as p-acetoxybenzoic acid, is an acetate ester formed by the condensation of the hydroxyl group of trans-4-coumaric acid with acetic acid.^[1] Its fundamental properties are summarized below.

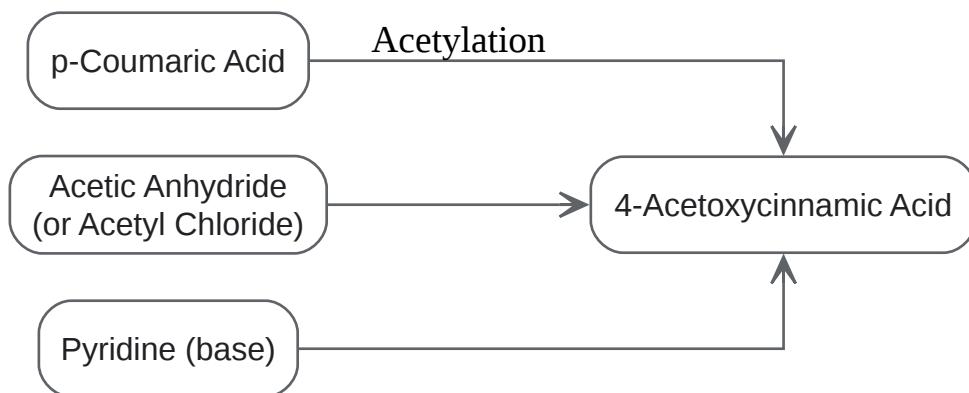
Property	Value	Reference(s)
IUPAC Name	(2E)-3-[4-(acetoxy)phenyl]prop-2-enoic acid	[2]
Synonyms	p-Acetoxybenzoic acid, 4-Acetylcoumaric acid, (E)-3-(4-acetoxyphenyl)prop-2-enoic acid	[1] [3] [4]
CAS Number	15486-19-8	[2]
Molecular Formula	C ₁₁ H ₁₀ O ₄	[2]
Molecular Weight	206.19 g/mol	[1]
Appearance	White to cream crystalline powder	[2]
Melting Point	198-210 °C	[2] [4]
Boiling Point	209-211 °C (Predicted)	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]
pKa (Predicted)	4.39 ± 0.10	[4]
SMILES	CC(=O)OC1=CC=C(C=C1)/C=C/C(=O)O	[1]
InChI Key	BYHBHNKBISXCEP-QPJJXVBHSA-N	[1]

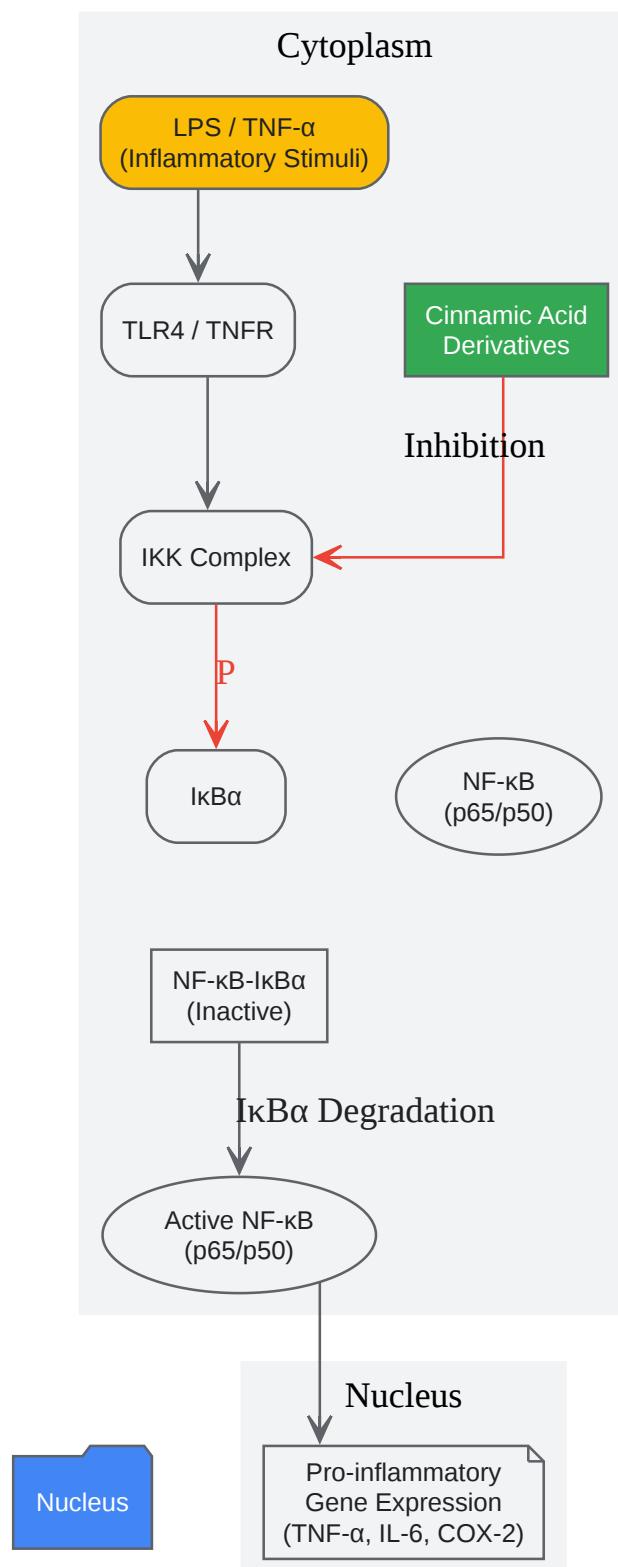
Experimental Protocols

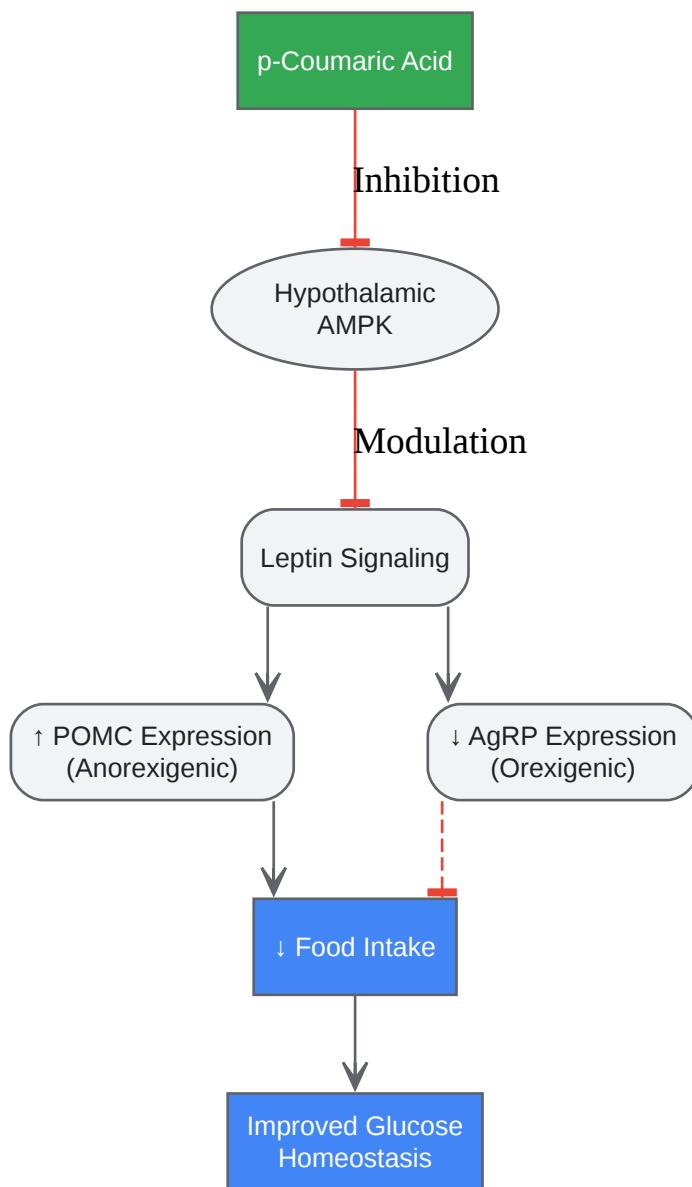
Synthesis of 4-Acetoxybenzoic Acid

A representative method for the synthesis of **4-acetoxybenzoic acid** is the acetylation of its precursor, p-coumaric acid. The following protocol is based on standard esterification procedures.

Reaction Scheme:





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References

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